

Introduction: The Strategic Value of 3-Chloro-5-(chloromethyl)-2-methoxypyridine

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Compound of Interest

Compound Name: 3-Chloro-5-(chloromethyl)-2-methoxypyridine

CAS No.: 1227516-74-6

Cat. No.: B1488512

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3-Chloro-5-(chloromethyl)-2-methoxypyridine is a substituted pyridine derivative prized in medicinal chemistry and process development. Its value stems from the strategic arrangement of its functional groups, which allows for selective and sequential chemical modifications. The pyridine core is a prevalent motif in numerous approved pharmaceuticals, and the specific substituents on this intermediate offer a powerful toolkit for drug discovery.^[1]

- **2-Methoxy Group:** This electron-donating group influences the electronic properties of the pyridine ring and can participate in key interactions within a protein binding pocket.^{[2][3]} It can also impact the molecule's conformation and metabolic stability.^[1]
- **3-Chloro Group:** An electron-withdrawing group that serves as a handle for various cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), enabling the introduction of diverse molecular fragments.^[1]
- **5-(Chloromethyl) Group:** A highly reactive electrophilic site, ideal for nucleophilic substitution reactions. This allows for the straightforward attachment of linkers, side chains, or other functional moieties, making it a crucial point for scaffold elaboration.

The combination of these features makes this compound a versatile precursor for constructing libraries of complex molecules for screening and lead optimization in drug discovery programs.

[4]

Supplier Qualification and Procurement: A Foundation of Quality

The success of any synthesis heavily relies on the quality of the starting materials. For pharmaceutical intermediates, where impurities can lead to side reactions, reduced yields, or downstream complications, rigorous supplier qualification is not merely a suggestion but a necessity.[5][6][7]

Key Criteria for Supplier Evaluation

When sourcing **3-chloro-5-(chloromethyl)-2-methoxypyridine**, it is imperative to evaluate potential suppliers based on a stringent set of criteria. The price of an intermediate often reflects its purity and the rigor of its manufacturing process.[5]

- **Purity Specifications:** Reputable suppliers will provide a guaranteed minimum purity, typically $\geq 97\%$ or higher, as determined by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).[5][8][9][10][11]
- **Comprehensive Documentation:** The supplier must provide a detailed Certificate of Analysis (CoA) for the specific batch being purchased and a comprehensive Safety Data Sheet (SDS).[10][12]
- **Quality Management System:** While full GMP compliance is not always required for early-stage intermediates, suppliers following GMP-aligned principles for quality management offer greater assurance of batch-to-batch consistency and traceability.[12]
- **Technical Support:** A reliable supplier should have a team of experienced scientists available to answer technical questions regarding product stability, solubility, and handling.[10]
- **Transparency:** The supplier should be transparent about the country of origin and provide a Certificate of Origin (COO) upon request.[10]

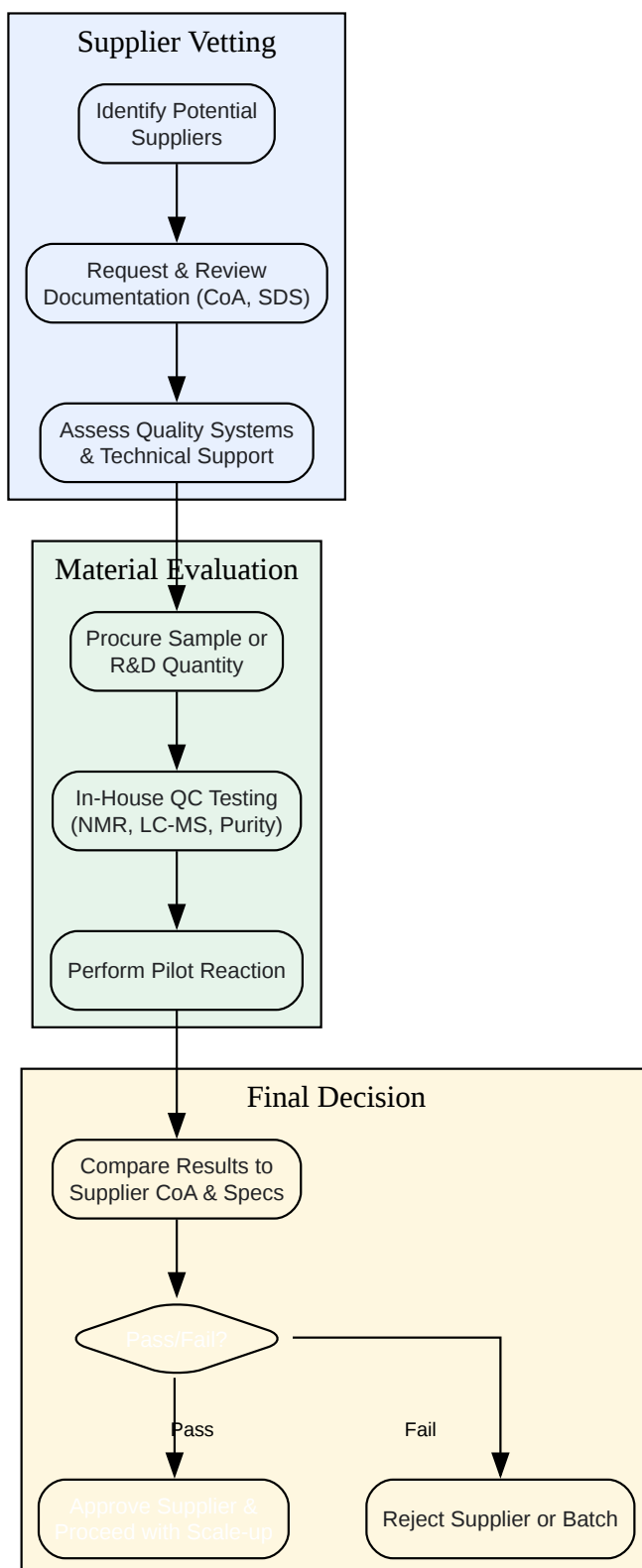
Supplier Overview

The following table summarizes publicly available information for potential suppliers of **3-chloro-5-(chloromethyl)-2-methoxypyridine** and related compounds. Note: This is not an exhaustive list, and researchers must conduct their own due diligence and direct verification.

Supplier	Example CAS Number	Purity Specification	Available Documentation	Notes
Sigma-Aldrich	847737-51-3	96%	CoA, SDS, COO[10]	A well-established supplier with extensive documentation available online.
J & W Pharmlab LLC	847737-51-3	96%	CoA, SDS[10]	Partnered with larger distributors like Sigma-Aldrich.
Indagoo (via CymitQuimica)	847610-86-0 (HCl salt)	97%	Purity listed on website[9]	Provides various package sizes for research and development.
ChemScene	1211536-65-0 (isomer)	≥98%	Purity and storage info online[8]	Offers a range of related heterocyclic building blocks.
Echemi	162046-62-0 (isomer)	≥98%	Lists multiple traders/manufacturers[13]	A platform to connect with various suppliers, primarily in China.

Workflow for Supplier and Material Qualification

A systematic approach is essential for qualifying a new supplier and the initial batch of material. This process ensures that the intermediate meets the stringent requirements for downstream applications.



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Caption: Workflow for qualifying a new chemical supplier.

Safety, Handling, and Storage Protocols

Substituted chloropyridines, particularly those with a reactive chloromethyl group, must be handled with care. Adherence to safety protocols is mandatory.^[14] Information presented here is a synthesis of common safety guidelines and should be supplemented by a thorough review of the supplier-specific SDS.^{[15][16][17][18]}

Hazard Profile:

- Irritation: Causes skin irritation and serious eye irritation.^{[15][16]} Direct contact can lead to chemical burns.^[14]
- Toxicity: May be harmful if swallowed, inhaled, or in contact with skin.^{[18][19]}
- Respiratory: Can cause respiratory irritation.^{[14][19]}

Mandatory Safety Procedures:

Category	Protocol	Rationale
Engineering Controls	Handle exclusively in a certified chemical fume hood or with local exhaust ventilation. [14] [15]	To prevent inhalation of dust or vapors and contain any potential spills.
Personal Protective Equipment (PPE)	Wear chemical safety goggles, nitrile gloves, and a flame-retardant lab coat. [16] [17]	To prevent eye and skin contact, which can cause severe irritation and burns.
Handling	Avoid all personal contact, including inhalation. [14] [18] Avoid creating dust. [15] Wash hands thoroughly after handling. [15] [16]	Minimizes risk of exposure through all potential routes (inhalation, dermal, ingestion).
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container. [15] [16] [18] Keep away from incompatible materials such as strong oxidizing agents. [16]	Prevents degradation from moisture or reaction with other chemicals.
Spill Response	Clear the area of personnel. [14] Use dry clean-up procedures (e.g., sweep or vacuum) and avoid generating dust. [15] [18] Place waste in a labeled, sealed container for disposal. [14]	Ensures safe containment and disposal of the hazardous material without creating an inhalation hazard.
First Aid	Eyes: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. [16] [17] Skin: Immediately wash with plenty of water. [15] Remove contaminated clothing. [17] Inhalation: Move person to	Rapid decontamination is critical to minimizing injury.

fresh air.^[16] Ingestion: Rinse mouth. Do NOT induce vomiting.^[17] In all cases, seek immediate medical attention.

Application Notes and Synthetic Protocols

The primary utility of **3-chloro-5-(chloromethyl)-2-methoxypyridine** in synthesis is as an electrophilic building block for forming new carbon-heteroatom or carbon-carbon bonds at the 5-position.

Protocol: General Nucleophilic Substitution with an Amine

This protocol describes a representative SN2 reaction at the benzylic-like chloromethyl group. This is a foundational transformation for this intermediate.

Objective: To couple a primary or secondary amine with **3-chloro-5-(chloromethyl)-2-methoxypyridine**.

Materials:

- **3-Chloro-5-(chloromethyl)-2-methoxypyridine** (1.0 eq)
- Amine of interest (1.1 - 1.5 eq)
- A non-nucleophilic base (e.g., K₂CO₃, Cs₂CO₃, or DIPEA) (2.0 - 3.0 eq)
- Anhydrous polar aprotic solvent (e.g., Acetonitrile, DMF, or THF)
- Reaction vessel, magnetic stirrer, inert atmosphere (N₂ or Ar)

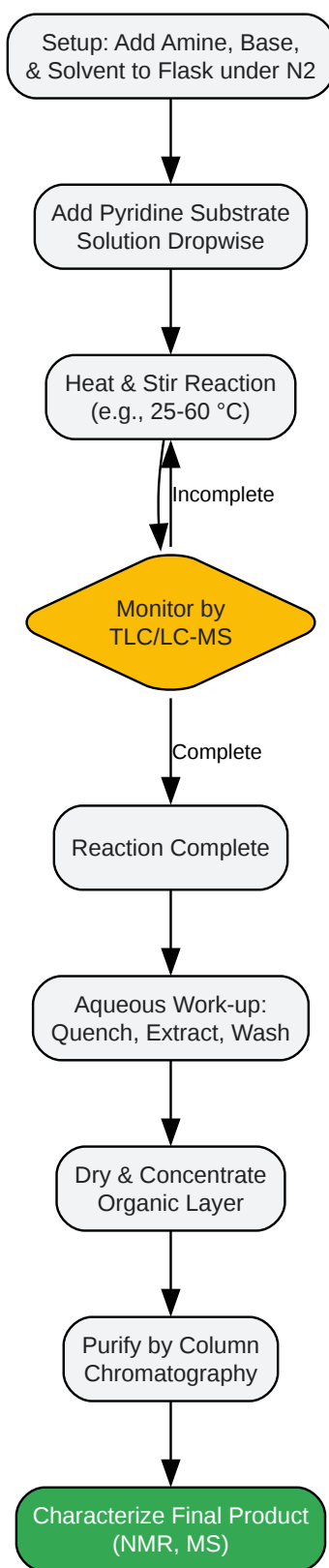
Step-by-Step Procedure:

- **Reaction Setup:** To a dry reaction flask under an inert atmosphere, add the amine, the base, and the anhydrous solvent. Stir the resulting suspension or solution at room temperature for 10-15 minutes.

- **Substrate Addition:** Prepare a solution of **3-chloro-5-(chloromethyl)-2-methoxypyridine** in a minimal amount of the reaction solvent. Add this solution dropwise to the stirring amine/base mixture.
- **Reaction Monitoring:** The reaction can be run at room temperature or gently heated (e.g., 40-60 °C) to increase the rate. Monitor the consumption of the starting material by an appropriate method (e.g., TLC or LC-MS) until the reaction is complete (typically 2-16 hours).
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - If a solid precipitate (inorganic salts) is present, remove it by filtration.
 - If the solvent is water-miscible (like DMF or ACN), dilute the reaction mixture with a larger volume of water and extract the product into an organic solvent like ethyl acetate or dichloromethane.
 - Wash the combined organic layers sequentially with water and then brine to remove residual base and solvent.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure. The resulting crude product can be purified by flash column chromatography on silica gel to yield the desired substituted aminomethylpyridine product.

Synthetic Workflow Diagram

The following diagram illustrates the general process for the nucleophilic substitution reaction described above.



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Caption: General workflow for a nucleophilic substitution reaction.

In-House Quality Control and Troubleshooting

Upon receipt, it is best practice to perform in-house analytical testing to verify the identity and purity of the intermediate, cross-referencing the results with the supplier's CoA.[\[12\]](#)

- Identity Verification: ^1H NMR and ^{13}C NMR spectroscopy are used to confirm the chemical structure.
- Purity Assessment: HPLC or GC analysis provides a quantitative measure of purity.[\[20\]](#) LC-MS can confirm the molecular weight of the main component and identify potential impurities.

Common Synthetic Troubleshooting:

Issue	Potential Cause(s)	Suggested Solution(s)
Incomplete Reaction	Insufficient base or base is too weak. Low reaction temperature. Poor quality of starting material.	Use a stronger base (e.g., Cs_2CO_3 instead of K_2CO_3). Increase the reaction temperature. Verify the purity of the starting material via NMR/LC-MS.
Low Yield	Product degradation under reaction conditions. Product loss during aqueous work-up.	Run the reaction at a lower temperature for a longer time. Perform a more careful extraction or avoid aqueous work-up if the product is water-soluble.
Multiple Byproducts	Over-reaction or side reactions. Impurities in the starting material. [5] [6] Base is too strong/nucleophilic.	Use a milder, non-nucleophilic base (e.g., DIPEA). Purify the starting material before use. Lower the reaction temperature.

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